

Application Notes and Protocols: Vinyl difluoroborane in Palladium-Catalyzed Cross-Coupling Reactions

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Compound of Interest

Compound Name: Vinyl difluoroborane

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These application notes provide a comprehensive overview and detailed protocols for the use of **vinyl difluoroborane** reagents, specifically 2,2-difluorovinyl pinacolborane, in palladium-catalyzed cross-coupling reactions. This versatile reagent facilitates the synthesis of gem-difluorostyrenes and their analogues, which are valuable motifs in medicinal chemistry and materials science.

Introduction

The introduction of the gem-difluorovinyl group ($\text{CF}_2=\text{CH}-$) into organic molecules can significantly modulate their physicochemical and biological properties. 2,2-Difluorovinyl pinacolborane ($\text{CF}_2=\text{CHBPin}$) has emerged as a stable and easy-to-handle reagent for the efficient synthesis of gem-difluorinated compounds via the Suzuki-Miyaura cross-coupling reaction.^[1] This reagent allows for the formation of a carbon-carbon bond between the difluorovinyl group and various aryl, heteroaryl, and vinyl partners under palladium catalysis.

The reaction is characterized by its broad substrate scope, good functional group tolerance, and scalability, making it a valuable tool for drug discovery and development.^[1]

Data Presentation

The following tables summarize the quantitative data for the palladium-catalyzed Suzuki-Miyaura cross-coupling of 2,2-difluorovinyl pinacolborane with a variety of aryl and vinyl bromides.

Table 1: Cross-Coupling of 2,2-Difluorovinyl Pinacolborane with Aryl Bromides^[1]

Entry	Aryl Bromide	Product	Yield (%)
1	4-Bromoanisole	1-(2,2-Difluorovinyl)-4-methoxybenzene	85
2	4-Bromotoluene	1-(2,2-Difluorovinyl)-4-methylbenzene	82
3	Bromobenzene	1-(2,2-Difluorovinyl)benzene	78
4	4-Bromobenzonitrile	4-(2,2-Difluorovinyl)benzonitrile	91
5	Methyl 4-bromobenzoate	Methyl 4-(2,2-difluorovinyl)benzoate	88
6	4-Bromonitrobenzene	1-(2,2-Difluorovinyl)-4-nitrobenzene	75
7	1-Bromo-4-(trifluoromethyl)benzene	1-(2,2-Difluorovinyl)-4-(trifluoromethyl)benzene	81
8	1-Bromo-4-fluorobenzene	1-(2,2-Difluorovinyl)-4-fluorobenzene	77
9	1-Bromo-4-chlorobenzene	1-Chloro-4-(2,2-difluorovinyl)benzene	83
10	2-Bromopyridine	2-(2,2-Difluorovinyl)pyridine	65
11	3-Bromopyridine	3-(2,2-Difluorovinyl)pyridine	72
12	2-Bromothiophene	2-(2,2-Difluorovinyl)thiophene	79

Table 2: Cross-Coupling of 2,2-Difluorovinyl Pinacolborane with Vinyl Bromides^[1]

Entry	Vinyl Bromide	Product	Yield (%)
1	(E)-(2-Bromovinyl)benzene	(E)-1-(4,4-Difluorobuta-1,3-dien-1-yl)benzene	68
2	1-Bromo-2,2-diphenylethene	1,1-Diphenyl-3,3-difluoro-1,3-propadiene	71

Experimental Protocols

Protocol 1: Synthesis of 2,2-Difluorovinyl Pinacolborane ($\text{CF}_2=\text{CHBPin}$)[[1](#)]

This protocol describes the borylation of 1,1-difluoroethylene to synthesize the title compound.

Materials:

- Isopropoxy pinacolborane
- 1,1-Difluoroethylene (gas)
- Anhydrous solvent (e.g., THF or Dioxane)
- Inert gas (Argon or Nitrogen)

Equipment:

- Schlenk flask or a similar reaction vessel suitable for handling gases
- Gas inlet tube
- Magnetic stirrer
- Cooling bath
- Standard glassware for organic synthesis

Procedure:

- To a dried Schlenk flask under an inert atmosphere, add isopropoxy pinacolborane and the anhydrous solvent.
- Cool the solution in a cooling bath.
- Bubble 1,1-difluoroethylene gas through the solution with vigorous stirring. The reaction progress can be monitored by GC-MS.
- Upon completion of the reaction, remove the cooling bath and allow the mixture to warm to room temperature.
- The solvent is removed under reduced pressure to yield the crude product.
- Purify the crude product by vacuum distillation to obtain 2,2-difluorovinyl pinacolborane as a stable, easy-to-handle liquid. The product can be stored at 4 °C for several months.[\[1\]](#)

Protocol 2: General Procedure for the Suzuki-Miyaura Cross-Coupling of 2,2-Difluorovinyl Pinacolborane with (Het)Aryl and Vinyl Bromides[\[1\]](#)

This protocol outlines the general conditions for the palladium-catalyzed cross-coupling reaction.

Materials:

- Aryl or vinyl bromide (1.0 equiv)
- 2,2-Difluorovinyl pinacolborane (1.2-1.5 equiv)
- Palladium catalyst: Pd(dppf)Cl₂ (2-5 mol%)
- Base: Aqueous solution of K₂CO₃ or Cs₂CO₃ (2.0 equiv)
- Solvent: Dioxane or THF
- Inert gas (Argon or Nitrogen)

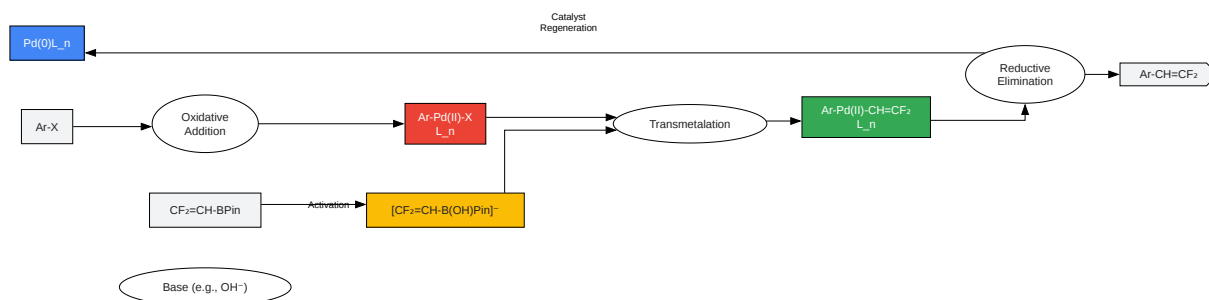
Equipment:

- Schlenk tube or a similar reaction vessel
- Magnetic stirrer and heating plate
- Standard glassware for work-up and purification (separatory funnel, round-bottom flasks, chromatography column)

Procedure:

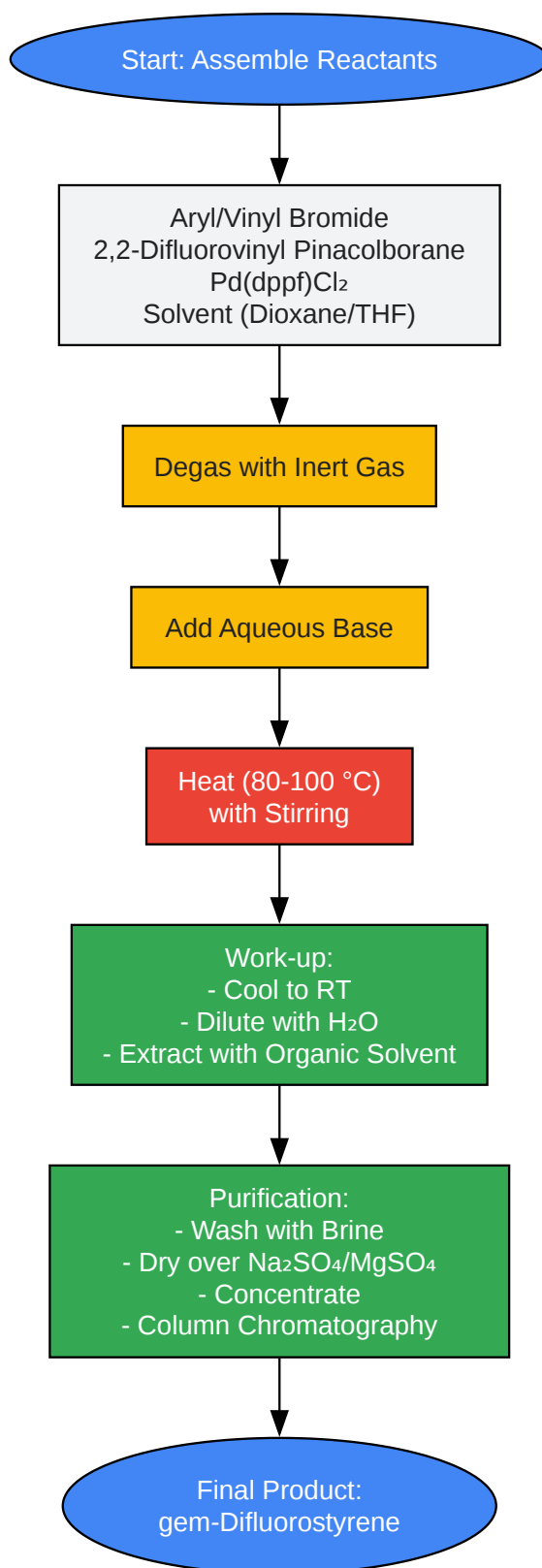
- In a Schlenk tube, combine the aryl or vinyl bromide, 2,2-difluorovinyl pinacolborane, Pd(dppf)Cl₂ catalyst, and the solvent.
- Degas the mixture by bubbling an inert gas through the solution for 10-15 minutes.
- Add the aqueous base solution to the reaction mixture.
- Heat the reaction mixture at 80-100 °C with vigorous stirring. Monitor the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with water and extract with a suitable organic solvent (e.g., ethyl acetate or diethyl ether).
- Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄ or MgSO₄, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired gem-difluorostyrene or gem-difluorodiene.

Mandatory Visualization



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling.



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Caption: Experimental workflow for the cross-coupling reaction.

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References

- 1. search.lib.latrobe.edu.au [search.lib.latrobe.edu.au]
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